

molecular weight of 5-(trifluoromethyl)-2H-tetrazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(trifluoromethyl)-2H-tetrazole

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An In-depth Technical Guide to the Molecular Properties and Applications of **5-(Trifluoromethyl)-2H-tetrazole**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **5-(trifluoromethyl)-2H-tetrazole**, a heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. Beyond a simple statement of its molecular weight, we will delve into the physicochemical properties, synthesis, characterization, and applications that make this molecule a valuable tool in medicinal chemistry and materials science. The structure of this document is designed to logically flow from fundamental properties to practical applications, providing expert insights and actionable protocols.

Core Molecular Identity and Physicochemical Profile

5-(Trifluoromethyl)-2H-tetrazole is a unique molecule that combines the structural features of a tetrazole ring with the electronic properties of a trifluoromethyl group. This combination imparts a specific set of characteristics that are highly sought after in the design of novel therapeutic agents and functional materials.

The fundamental identifier of any chemical compound is its molecular weight, which is crucial for all quantitative experimental work.

Property	Value	Source
Molecular Formula	C ₂ HF ₃ N ₄	[1] [2] [3]
Molecular Weight	138.05 g/mol	[1] [2] [3] [4]
Exact Mass	138.015331 g/mol	[2] [3]
CAS Number	1702-15-4	[1]
Appearance	Solid (Varies by purity and form)	[5]

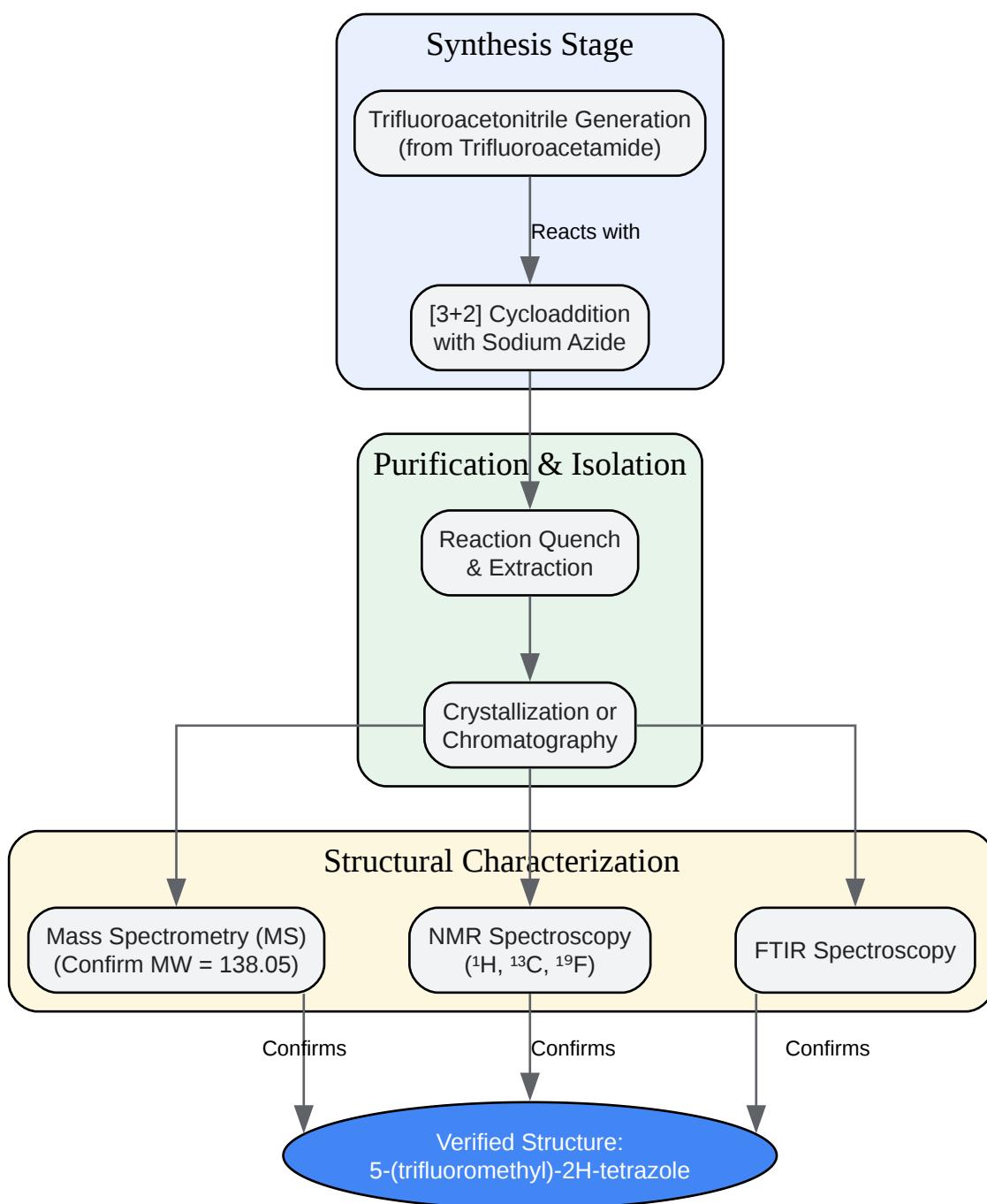
The molecular weight of the corresponding sodium salt, **5-(trifluoromethyl)-2H-tetrazole** sodium salt, is 160.03 g/mol .[\[5\]](#)[\[6\]](#) This salt is often used in synthesis and biological assays due to its increased solubility and stability.

The presence of the trifluoromethyl (-CF₃) group is a key strategic element in modern medicinal chemistry.[\[4\]](#) Trifluoromethylation can profoundly alter a molecule's properties by:

- Increasing Lipophilicity: This can enhance membrane permeability and improve the pharmacokinetic profile of a drug candidate.[\[4\]](#)[\[7\]](#)
- Enhancing Metabolic Stability: The carbon-fluorine bond is exceptionally strong, making the -CF₃ group resistant to metabolic degradation.[\[7\]](#)
- Modulating Acidity: The strong electron-withdrawing nature of the -CF₃ group increases the acidity of the tetrazole N-H proton, influencing its ability to participate in hydrogen bonding and other intermolecular interactions.

Synthesis and Structural Verification Workflow

The synthesis of **5-(trifluoromethyl)-2H-tetrazole** and its derivatives is a topic of ongoing research. One common approach involves the use of trifluoroacetamide and sodium azide as starting materials.[\[8\]](#) A generalized workflow for the synthesis and subsequent verification, where molecular weight confirmation is a critical step, is outlined below.

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Caption: A generalized workflow for the synthesis and characterization of **5-(trifluoromethyl)-2H-tetrazole**.

Protocol: Structural Verification by Mass Spectrometry

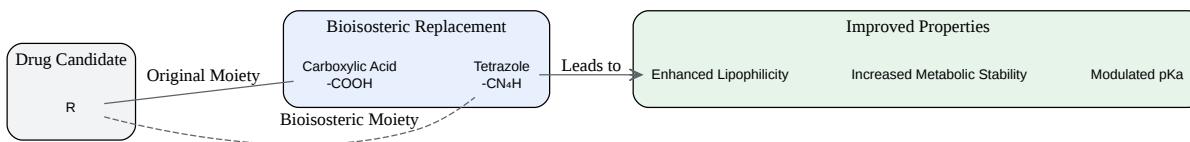
This protocol describes the use of Electrospray Ionization Mass Spectrometry (ESI-MS) to confirm the molecular weight of the synthesized **5-(trifluoromethyl)-2H-tetrazole**. This technique is self-validating as the observed mass-to-charge ratio (m/z) must match the calculated theoretical value.

- **Sample Preparation:** Accurately weigh approximately 1 mg of the synthesized compound and dissolve it in 1 mL of a suitable solvent (e.g., methanol or acetonitrile) to create a 1 mg/mL stock solution. Further dilute this stock solution to a final concentration of 1-10 µg/mL.
- **Instrument Setup:**
 - Set the mass spectrometer to operate in negative ion mode (ESI-) to detect the deprotonated molecule $[M-H]^-$.
 - Calibrate the instrument using a known standard to ensure mass accuracy.
 - Set the mass range to scan from m/z 50 to 500.
- **Data Acquisition:** Infuse the prepared sample into the ESI source at a flow rate of 5-10 µL/min. Acquire data for 1-2 minutes to obtain a stable signal and average the spectra.
- **Data Analysis:**
 - Look for the peak corresponding to the $[M-H]^-$ ion. For **5-(trifluoromethyl)-2H-tetrazole**, the expected m/z value is approximately 137.01.
 - The presence of a peak at this m/z confirms the molecular weight of the target compound. The high-resolution mass should match the exact mass of 137.0075 for the anion.^[8]

The Role in Drug Development: A Bioisostere of Carboxylic Acid

A primary reason for the extensive use of the tetrazole moiety in medicinal chemistry is its function as a bioisostere of the carboxylic acid group.^{[4][9]} Bioisosteres are functional groups that can be interchanged without significantly altering the biological activity of a molecule. This substitution can, however, advantageously modify other properties like metabolic stability and bioavailability.^{[4][10]}

The tetrazole ring in **5-(trifluoromethyl)-2H-tetrazole** mimics the size, shape, and acidic properties of a carboxylic acid, allowing it to engage in similar interactions with biological targets, such as receptors or enzymes.[11]



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Caption: The concept of bioisosteric replacement of a carboxylic acid with a tetrazole ring.

Many successful drugs, such as the antihypertensive medication Losartan, incorporate a tetrazole moiety for this very reason.[10] The addition of the trifluoromethyl group to the tetrazole core, as in **5-(trifluoromethyl)-2H-tetrazole**, further refines these properties, making it an attractive building block for creating new chemical entities with potentially superior therapeutic profiles.[9][10]

Experimental Protocols for Laboratory Use

Accurate handling and preparation of solutions are paramount for reproducible experimental results. The molecular weight is a cornerstone of these calculations.

Protocol: Preparation of a 10 mM Stock Solution

This protocol details the steps to prepare a 10 millimolar (mM) stock solution of **5-(trifluoromethyl)-2H-tetrazole**, a common starting point for various in vitro and in vivo studies.

- Pre-calculation:
 - Molecular Weight (MW): 138.05 g/mol
 - To make a 1 M solution, you would dissolve 138.05 g in 1 L of solvent.

- To make a 10 mM (0.010 M) solution, you need to dissolve 1.3805 mg in 1 mL of solvent, or 13.805 mg in 10 mL.
- Materials:
 - **5-(trifluoromethyl)-2H-tetrazole** (solid)
 - Analytical balance
 - Appropriate solvent (e.g., Dimethyl Sulfoxide - DMSO)
 - Volumetric flask (e.g., 10 mL)
 - Pipettes and a vortex mixer
- Procedure:
 - Accurately weigh out 13.8 mg of **5-(trifluoromethyl)-2H-tetrazole** using an analytical balance and transfer it to a 10 mL volumetric flask.
 - Add approximately 7-8 mL of DMSO to the flask.
 - Gently swirl the flask and then use a vortex mixer to ensure the compound is completely dissolved.
 - Once dissolved, carefully add DMSO up to the 10 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
 - Label the solution clearly with the compound name, concentration (10 mM), solvent, and date of preparation. Store appropriately, typically at -20°C for long-term stability.

Safety and Handling

While specific safety data for **5-(trifluoromethyl)-2H-tetrazole** can vary, compounds of this class should be handled with care.

- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses, and a lab coat.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or fumes.[12][14]
- Storage: Store the compound in a cool, dry place, away from incompatible materials.[15] For the sodium salt, storage at 2-8°C is recommended.[1][15]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Conclusion

The molecular weight of **5-(trifluoromethyl)-2H-tetrazole**, 138.05 g/mol, is a fundamental constant that serves as the gateway to its scientific exploration. This guide has demonstrated that the significance of this value extends far beyond mere identification. It is a critical parameter in the synthesis and structural verification of the molecule, a necessary component for its practical application in experimental settings, and a foundational piece of knowledge for understanding its role in the rational design of new pharmaceuticals. The unique combination of a tetrazole ring and a trifluoromethyl group makes this compound a powerful building block, and a thorough understanding of its core properties is essential for any researcher looking to harness its potential.

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- To cite this document: BenchChem. [molecular weight of 5-(trifluoromethyl)-2H-tetrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3024279#molecular-weight-of-5-trifluoromethyl-2h-tetrazole]

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